

Application Notes and Protocols: Nitroacetic Acid in Multicomponent Reactions

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Compound of Interest

Compound Name: Nitroacetic acid

CAS No.: 625-75-2

Cat. No.: B1214830

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Nitroacetic acid and its esters are versatile C2 synthons that have found significant utility in multicomponent reactions (MCRs), enabling the rapid construction of complex molecular architectures from simple starting materials. Their activated methylene group, flanked by both a nitro and a carboxyl group, allows for a diverse range of transformations, leading to the stereocontrolled synthesis of valuable building blocks such as β -nitroamines and γ -nitrocarbonyl compounds, which are precursors to α,β -diamino acids and other molecules of pharmaceutical interest.

This document provides detailed application notes and experimental protocols for key multicomponent reactions involving **nitroacetic acid** derivatives, including the aza-Henry (nitro-Mannich) reaction and the Michael addition. Additionally, the Petasis borono-Mannich reaction is presented as a complementary method for the synthesis of α -amino acids.

Aza-Henry (Nitro-Mannich) Reaction: Synthesis of β -Nitroamines and α,β -Diamino Acid Precursors

The aza-Henry reaction is a powerful carbon-carbon bond-forming reaction that involves the addition of a nitroalkane to an imine. In the context of multicomponent reactions, an aldehyde, an amine, and a nitroalkane are combined in a one-pot synthesis to generate β -nitroamines. When α -nitroesters are used, this reaction provides a direct route to α,β -diamino acid precursors. The reaction can be catalyzed by various catalysts, including organocatalysts, to achieve high diastereo- and enantioselectivity.

Logical Workflow for a Catalytic Asymmetric Aza-Henry Reaction

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